

Azido-PEG4-4-nitrophenyl carbonate safety data sheet (SDS) information

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Compound of Interest

Compound Name: Azido-PEG4-4-nitrophenyl
carbonate

Cat. No.: B605844

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An In-depth Technical Guide to the Safety Profile of **Azido-PEG4-4-nitrophenyl carbonate**

For researchers, scientists, and drug development professionals, a comprehensive understanding of a compound's safety profile is paramount for secure handling and the integrity of experimental outcomes. This guide provides a detailed overview of the safety data for **Azido-PEG4-4-nitrophenyl carbonate** (CAS No. 1422540-98-4), a bifunctional linker commonly used in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and other bioconjugation applications.^{[1][2]}

Chemical and Physical Properties

A summary of the key physical and chemical identifiers for **Azido-PEG4-4-nitrophenyl carbonate** is presented below. This data is essential for the correct identification and handling of the substance.

Property	Value	Reference
CAS Number	1422540-98-4	[1][3]
Molecular Formula	C ₁₅ H ₂₀ N ₄ O ₈	[1][3]
Molecular Weight	384.34 g/mol	[1][3]
Appearance	Viscous Liquid	[1]
Color	Colorless to Light Yellow	[1]

Hazard Identification and GHS Classification

The safety classification for **Azido-PEG4-4-nitrophenyl carbonate** presents some ambiguity. A Safety Data Sheet (SDS) specific to this compound from one supplier states that it is not a hazardous substance or mixture according to GHS classification.[3] However, it is crucial to consider the hazards associated with its functional groups—the organic azide and the 4-nitrophenyl carbonate—as well as data from closely related Azido-PEG compounds.

Organic azides are energetic molecules that can be sensitive to heat, shock, and friction, with toxicity comparable to cyanides.[4] The stability of organic azides is often assessed using empirical guidelines such as the Carbon-to-Nitrogen (C/N) ratio and the "Rule of Six" (at least six carbon atoms per energetic group), both of which suggest that the long PEG chain in this compound should confer relative stability.[4] Conversely, other complex Azido-PEG derivatives have been classified with hazards including skin irritation, serious eye irritation, and potential reproductive toxicity.[5]

Hazard Classification (Specific Compound)	GHS Classification	Precautionary Statements	Reference
Azido-PEG4-4-nitrophenyl carbonate	Not a hazardous substance or mixture	None provided	[3]

Note: Given the energetic nature of the azide group, it is prudent to handle this compound with caution, assuming it is potentially hazardous until fully characterized.

Handling, Storage, and Stability

Proper handling and storage are critical to maintain the compound's integrity and ensure laboratory safety. The following recommendations are synthesized from guidelines for various Azido-PEG compounds.

Recommended Storage Conditions

Condition	Recommendation	Rationale	Reference
Temperature	-20°C for long-term storage	Minimizes thermal degradation of the energetic azide group.	[1][4]
	4°C for short-term storage (up to 2 years)	Suitable for shorter periods.	[1]
Atmosphere	Store under an inert atmosphere (e.g., Argon, Nitrogen)	Prevents oxidation and reactions with atmospheric moisture.	[6][7]
Light	Protect from light	Azide compounds can be light-sensitive and undergo photodecomposition.	[4][6]
Moisture	Store in a tightly sealed container with desiccant	The linker may be susceptible to hydrolysis.	[6][8]

Incompatible Materials

To prevent the formation of highly unstable and explosive compounds, **Azido-PEG4-4-nitrophenyl carbonate** must not come into contact with the following:

- Acids: Reacts with azides to form hydrazoic acid (HN_3), which is highly toxic and explosive. [4]

- **Heavy Metals:** Metals such as copper, lead, silver, mercury, and their salts can form highly shock-sensitive metal azides. This is a critical consideration in experimental design, particularly for copper-catalyzed click chemistry reactions.^[4]
- **Strong Oxidizing Agents:** Can lead to hazardous reactions.^{[5][9]}

First Aid Measures

In the event of exposure, the following first aid measures should be taken immediately.

Exposure Route	First Aid Procedure	Reference
Eye Contact	Remove contact lenses. Flush eyes immediately with large amounts of water, separating eyelids to ensure adequate flushing. Call a physician.	^[3]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician.	^[3]
Inhalation	Relocate to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.	^[3]
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Call a physician.	^[3]

Experimental Protocols: Stability Assessment Workflow

While specific toxicological studies for this compound are not publicly available, a general experimental workflow can be established to assess its stability under various stress

conditions. This protocol is adapted from methodologies used for similar Azido-PEG compounds.^{[6][7]}

Objective: To determine the stability of **Azido-PEG4-4-nitrophenyl carbonate** under thermal, hydrolytic, oxidative, and photolytic stress.

Methodology:

- Stock Solution Preparation: Prepare a stock solution of the compound in a suitable anhydrous solvent (e.g., acetonitrile or DMSO) at a known concentration.
- Application of Stress Conditions:
 - Thermal Stress: Incubate aliquots of the stock solution at elevated temperatures (e.g., 40°C and 60°C).
 - Hydrolytic Stress: Mix the stock solution with aqueous solutions at acidic (0.1 M HCl), basic (0.1 M NaOH), and neutral pH.
 - Oxidative Stress: Treat the stock solution with a dilute solution of an oxidizing agent (e.g., 3% H₂O₂).
 - Photolytic Stress: Expose the stock solution to a controlled source of UV and visible light.
- Time-Point Analysis: At predetermined intervals (e.g., 0, 2, 4, 8, 12 weeks), remove a sample from each stress condition.
- Quantification and Characterization: Analyze the samples using a validated analytical method to quantify the remaining parent compound and identify any degradation products.
 - Primary Analysis: High-Performance Liquid Chromatography with Mass Spectrometry (HPLC-MS) to separate and identify the parent compound and its degradants.
 - Structural Analysis: Nuclear Magnetic Resonance (NMR) spectroscopy to detect changes in the chemical structure.
- Data Analysis: Plot the concentration of the parent compound over time for each condition to determine degradation kinetics and shelf-life.

Visualized Workflows and Pathways

Diagrams created using Graphviz provide clear, logical flows for critical safety and handling procedures.

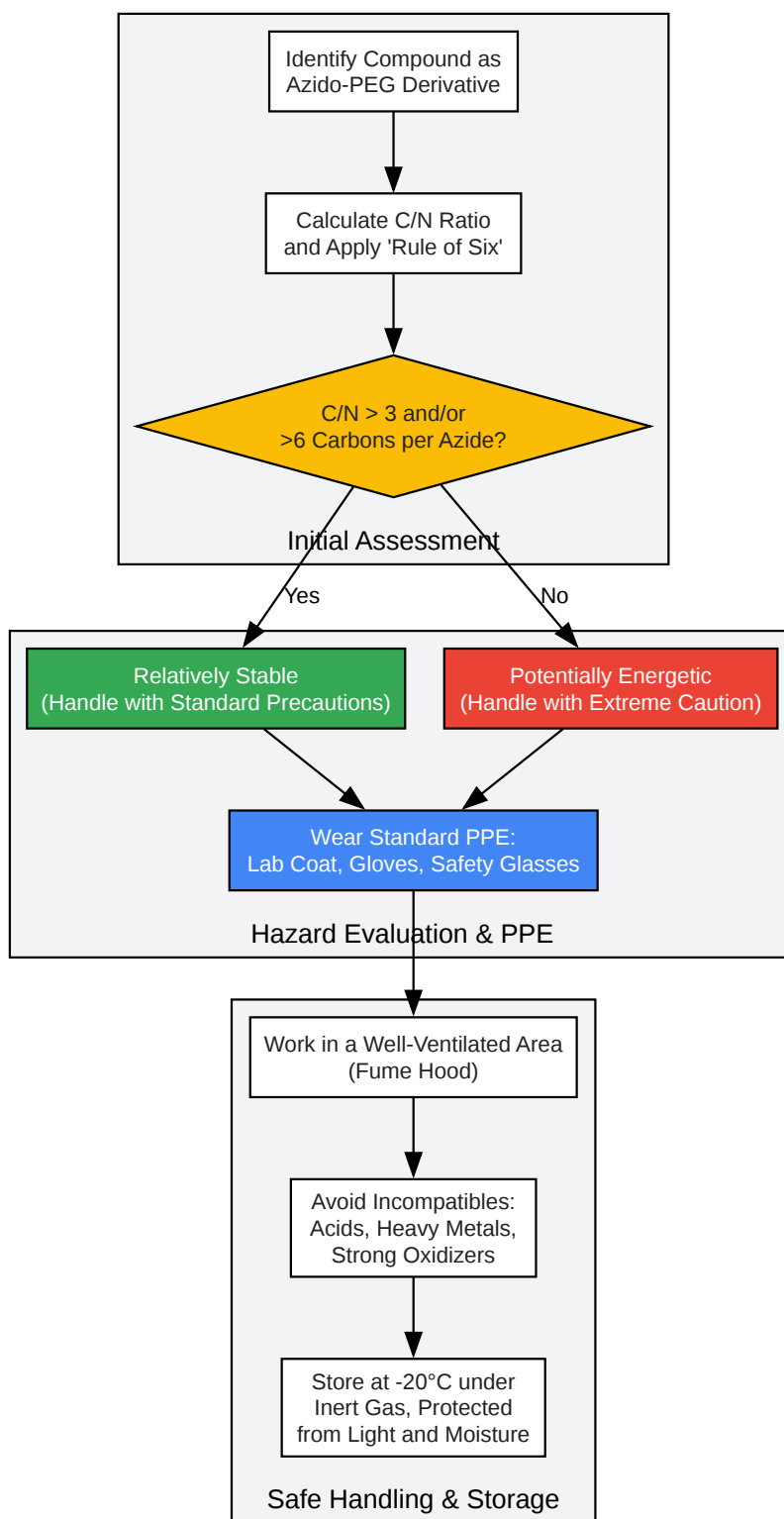


Figure 1: Risk Assessment and Handling Workflow for Azido-PEG Compounds

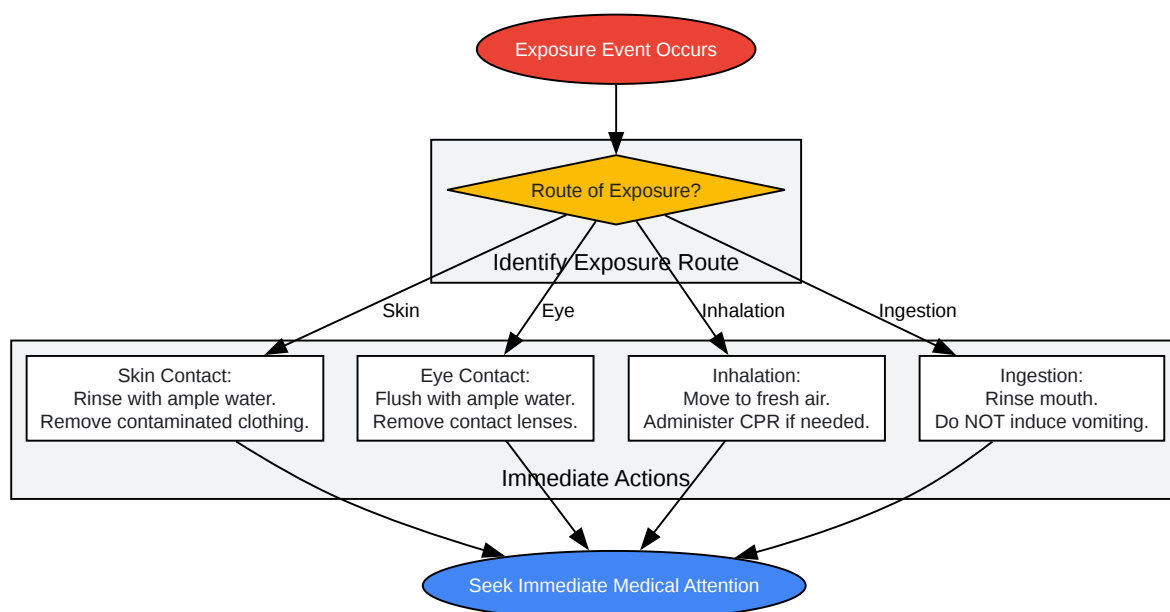


Figure 2: First Aid Decision Tree for Exposure

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